

# Application Notes and Protocols for JNJ-7777120 Stock Solution Preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JNJ0966

Cat. No.: B1672983

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## Introduction

JNJ-7777120 is a potent and highly selective antagonist of the histamine H4 receptor (H4R).[1][2][3][4] With a  $K_i$  value of approximately 4.5 nM, it demonstrates over 1000-fold selectivity for the H4 receptor compared to other histamine receptor subtypes (H1, H2, and H3).[2][3] This selectivity makes JNJ-7777120 a valuable tool for investigating the physiological and pathological roles of the H4 receptor, which is primarily expressed on cells of hematopoietic origin, including mast cells, eosinophils, and T cells.[5][6] The H4 receptor is implicated in inflammatory responses, allergic conditions, and autoimmune diseases.[6]

These application notes provide a detailed protocol for the preparation of a stock solution of JNJ-7777120 using dimethyl sulfoxide (DMSO) as the solvent, tailored for researchers, scientists, and drug development professionals.

## Physicochemical and Solubility Data

A summary of the key quantitative data for JNJ-7777120 is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	277.75 g/mol	[1][4]
Molecular Formula	C <sub>14</sub> H <sub>16</sub> ClN <sub>3</sub> O	[1]
CAS Number	459168-41-3	[1]
Appearance	Crystalline solid	[4][7]
Purity	>98%	
Solubility in DMSO	Approx. 14 mg/mL; ≥94.6 mg/mL; up to 50 mM	[3][4]
Storage Temperature	-20°C (as solid)	[7]
Stability	≥4 years (as solid at -20°C)	[7]

## Experimental Protocol: Preparation of a 10 mM JNJ-7777120 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of JNJ-7777120 in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro and in vivo experiments.

### Materials

- JNJ-7777120 powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

## Procedure

- Acclimatization: Before opening, allow the vial of JNJ-7777120 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Mass Calculation: To prepare a 10 mM stock solution, calculate the required mass of JNJ-7777120 using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

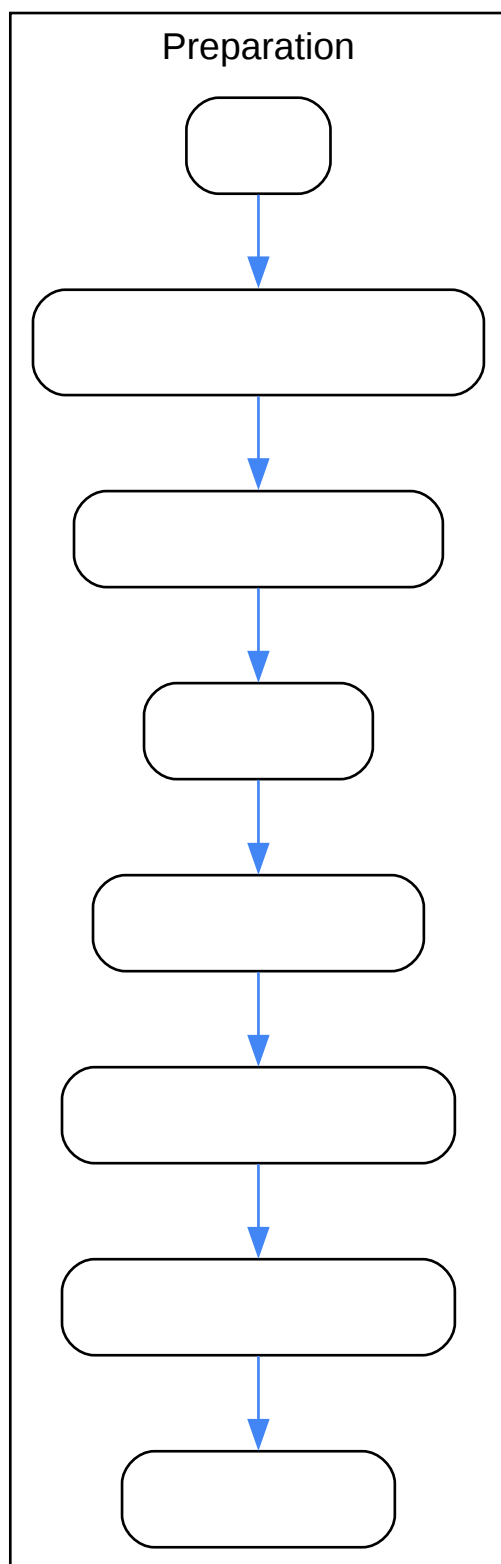
For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 277.75 \text{ g/mol} \times 1000 \text{ mg/g} = 2.7775 \text{ mg}$$

- Weighing: Carefully weigh out the calculated amount of JNJ-7777120 powder using an analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the JNJ-7777120 powder. For the example above, this would be 1 mL.
- Dissolution: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Storage: Store the 10 mM stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles. It is recommended to use the solution shortly after preparation and avoid long-term storage in solution.<sup>[4]</sup> For aqueous solutions, it is not recommended to store for more than one day.<sup>[7]</sup>

## Visualizations

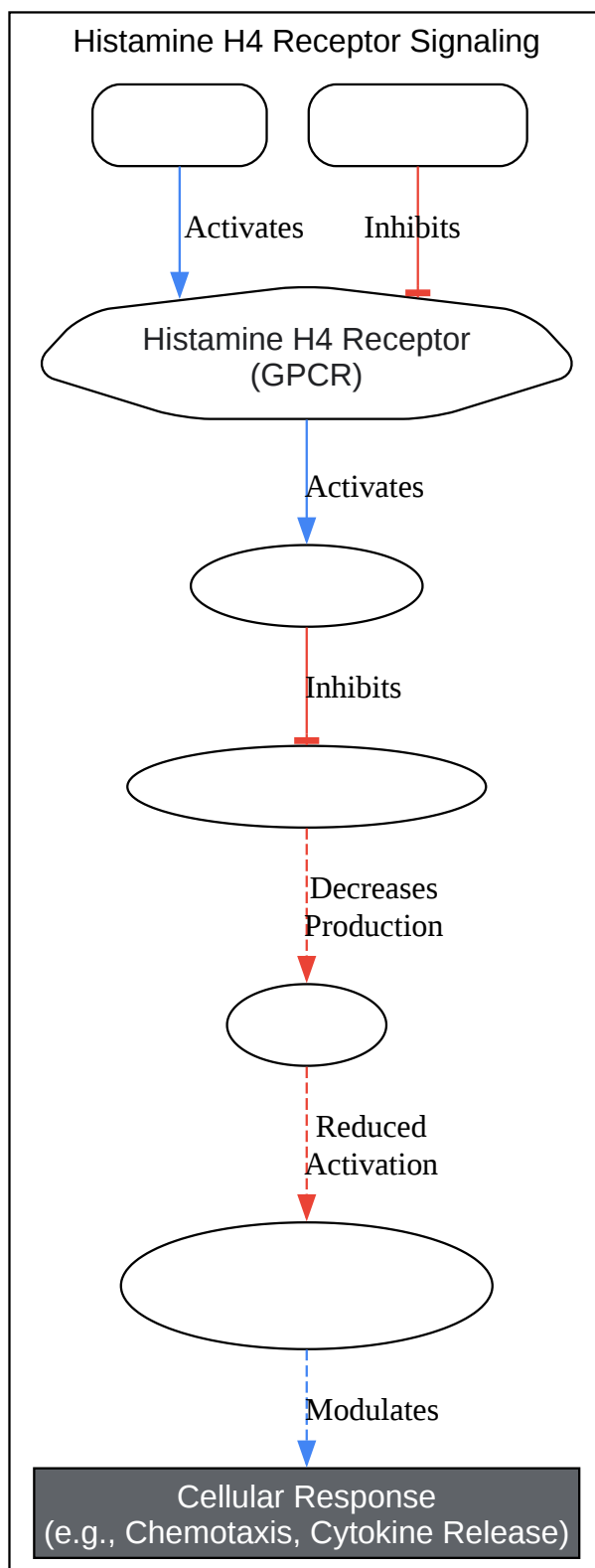
## Experimental Workflow



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Caption: Workflow for preparing JNJ-7777120 stock solution.

## Signaling Pathway



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Caption: JNJ-7777120 inhibits the Histamine H4 receptor pathway.

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Address: 3281 E Guasti Rd

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